

# Optimizing Tarafenacin dosage to minimize dry mouth side effect

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## Compound of Interest

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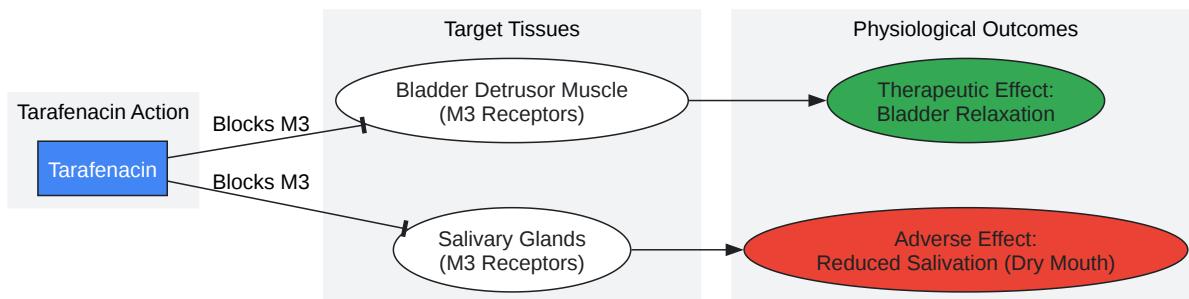
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Tarafenacin**. The focus is on strategies to optimize dosage while minimizing the common side effect of dry mouth (xerostomia).

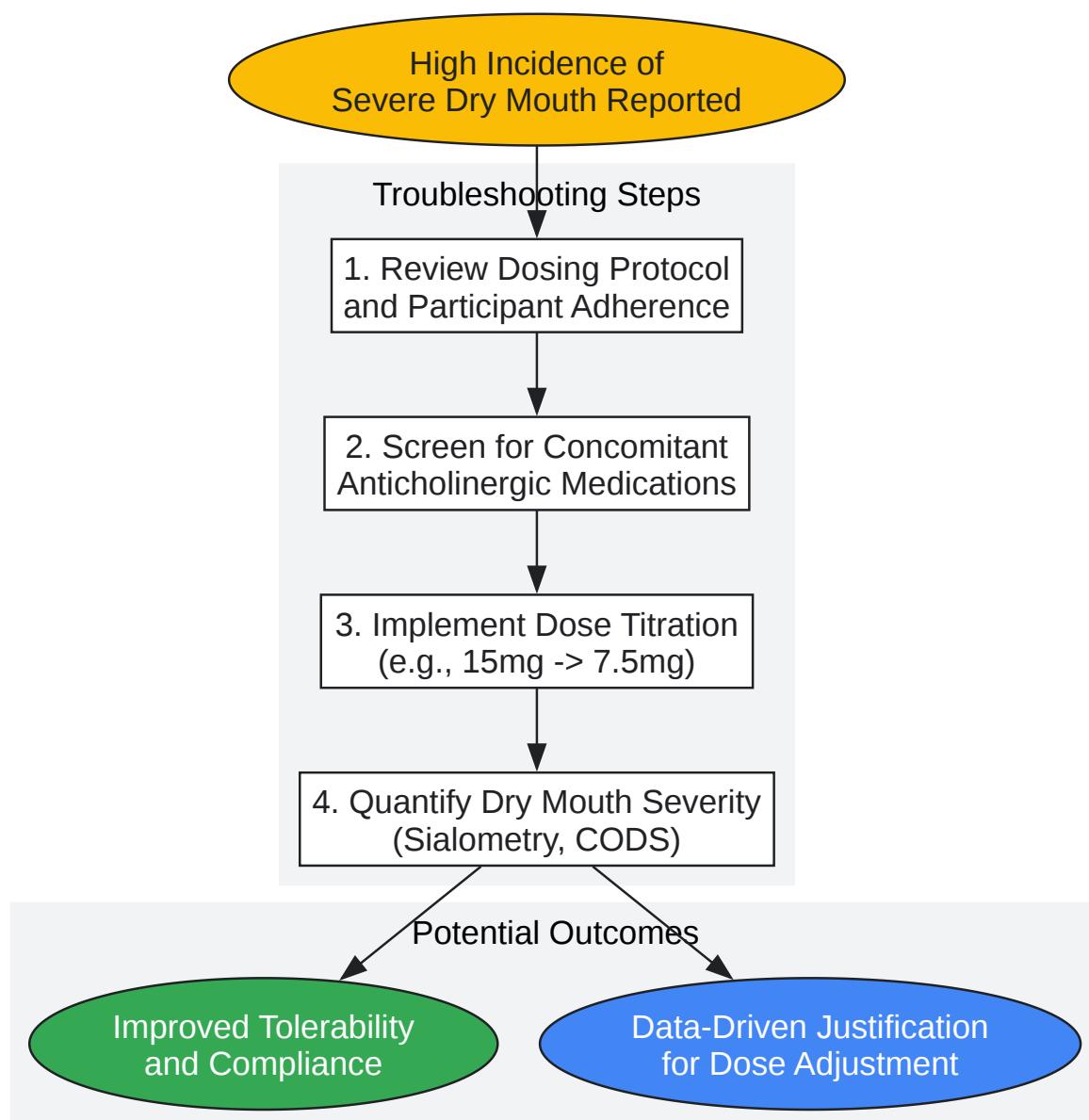
## Frequently Asked Questions (FAQs)

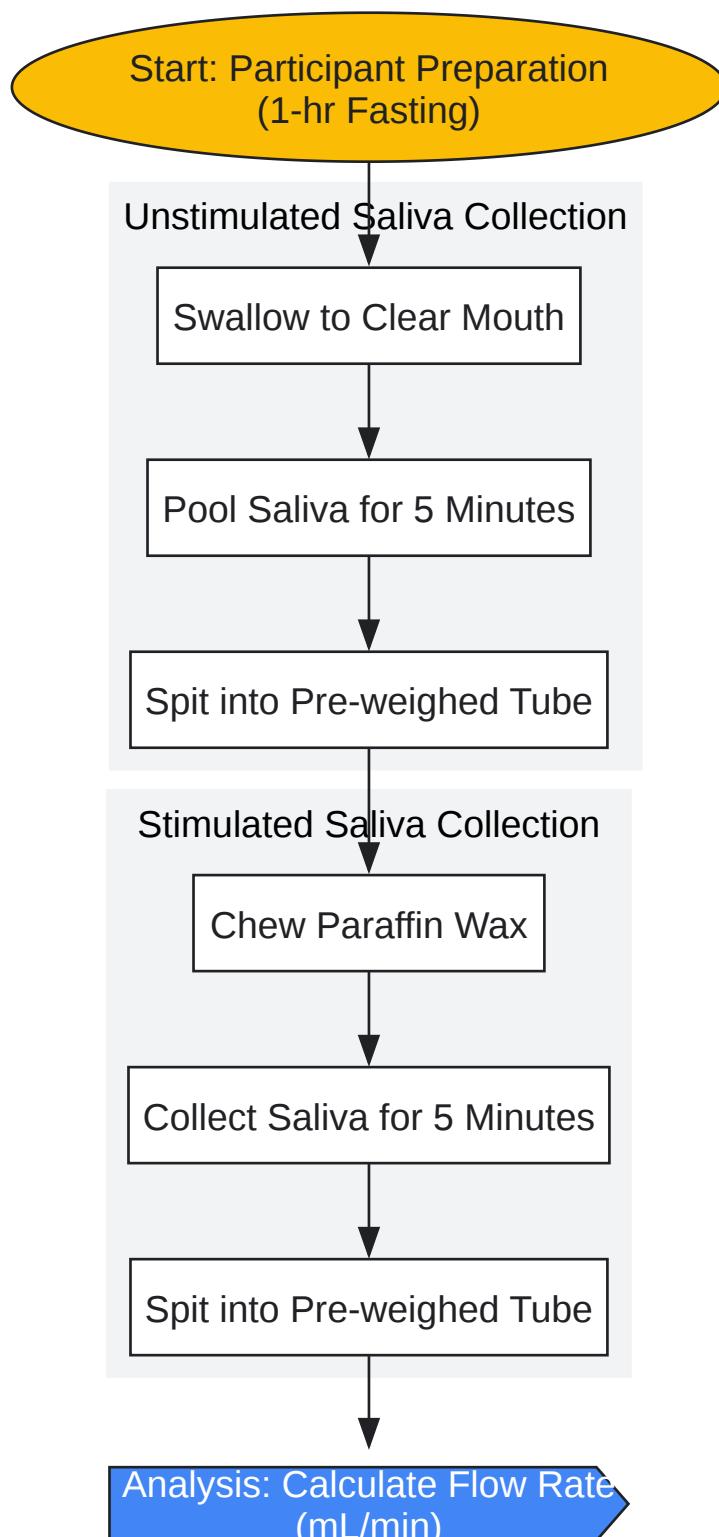
Q1: What is the mechanism of action for **Tarafenacin** and why does it cause dry mouth?

**Tarafenacin** is a competitive muscarinic receptor antagonist with a high selectivity for the M3 receptor subtype.<sup>[1][2][3][4]</sup> In the treatment of overactive bladder (OAB), **Tarafenacin** targets M3 receptors on the detrusor muscle of the bladder.<sup>[5]</sup> Blocking these receptors leads to muscle relaxation, which increases bladder capacity and reduces the symptoms of urgency and frequent urination.

However, M3 receptors are also responsible for stimulating salivary secretion. By antagonizing these receptors in the salivary glands, **Tarafenacin** inhibits saliva production, leading to the adverse effect of dry mouth. This dual effect on the bladder and salivary glands is a key challenge in optimizing the therapeutic window.







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